

Application Notes and Protocols for the Synthesis of Enantiopure (R)-(+)-Propylene Oxide

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Compound of Interest

Compound Name: (R)-(+)-propylene oxide

Cat. No.: B056398

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Introduction

Enantiopure **(R)-(+)-propylene oxide** is a critical chiral building block in the synthesis of a wide array of pharmaceuticals and fine chemicals. Its stereospecific incorporation into molecules is essential for achieving the desired biological activity and pharmacological profile of many drugs. These application notes provide detailed protocols and comparative data for the principal methods of synthesizing **(R)-(+)-propylene oxide**, designed to assist researchers in selecting and implementing the most suitable strategy for their specific needs. The methodologies covered include asymmetric epoxidation and the kinetic resolution of racemic propylene oxide.

Physicochemical Properties of (R)-(+)-Propylene Oxide

A summary of the key physical and chemical properties of **(R)-(+)-propylene oxide** is presented in Table 1.

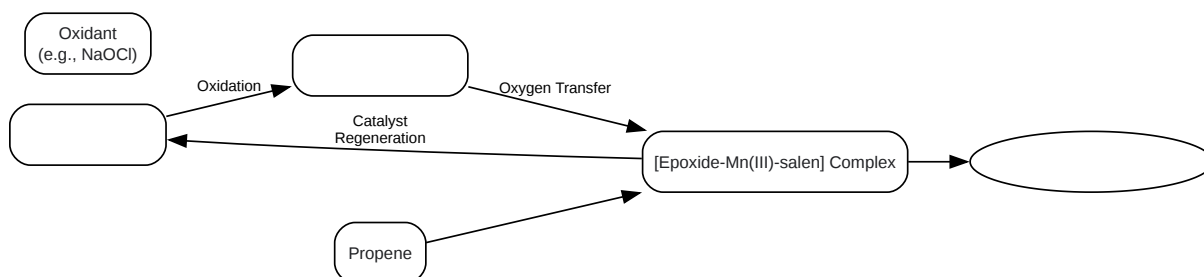
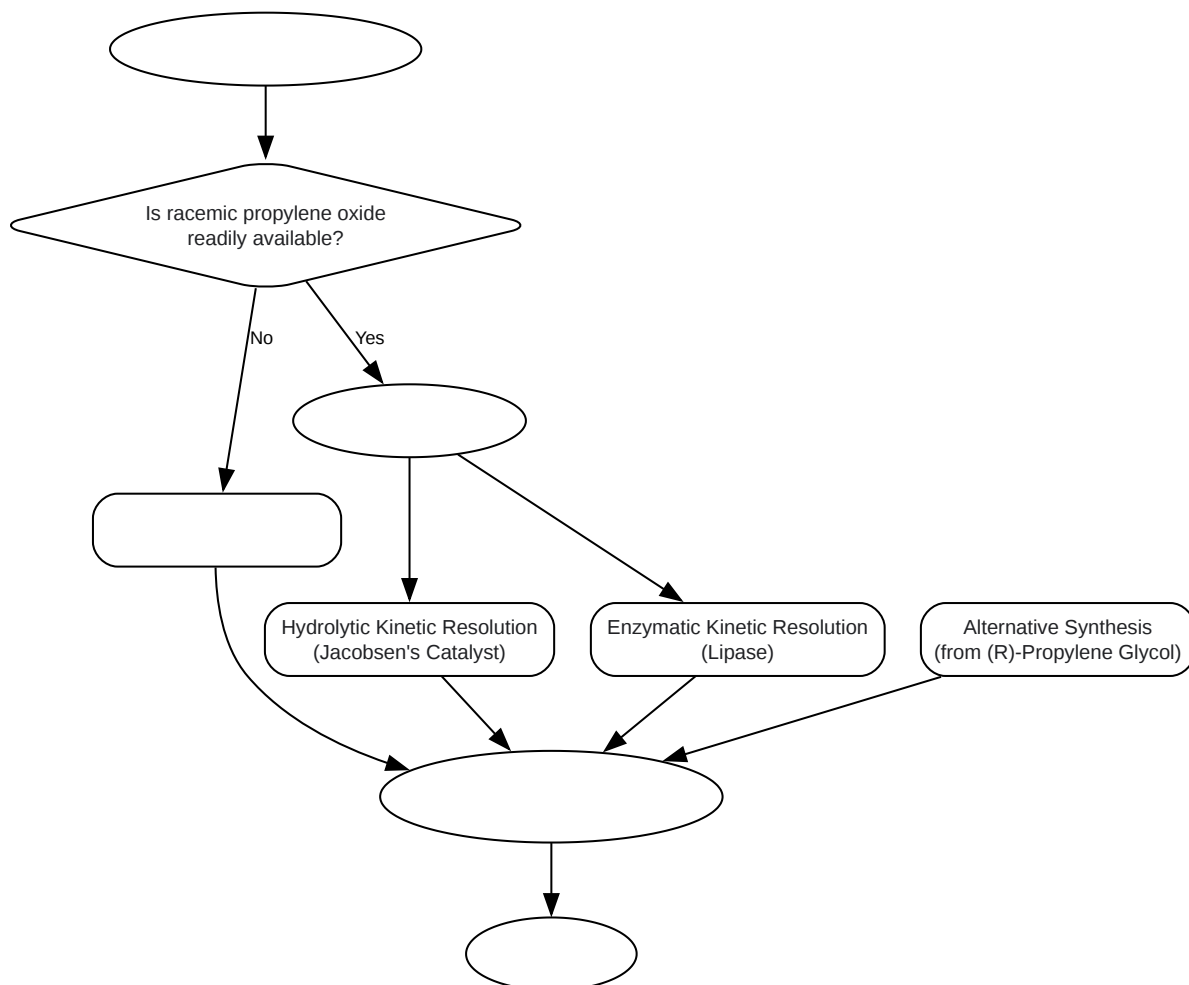
Table 1: Physicochemical Properties of **(R)-(+)-Propylene Oxide**

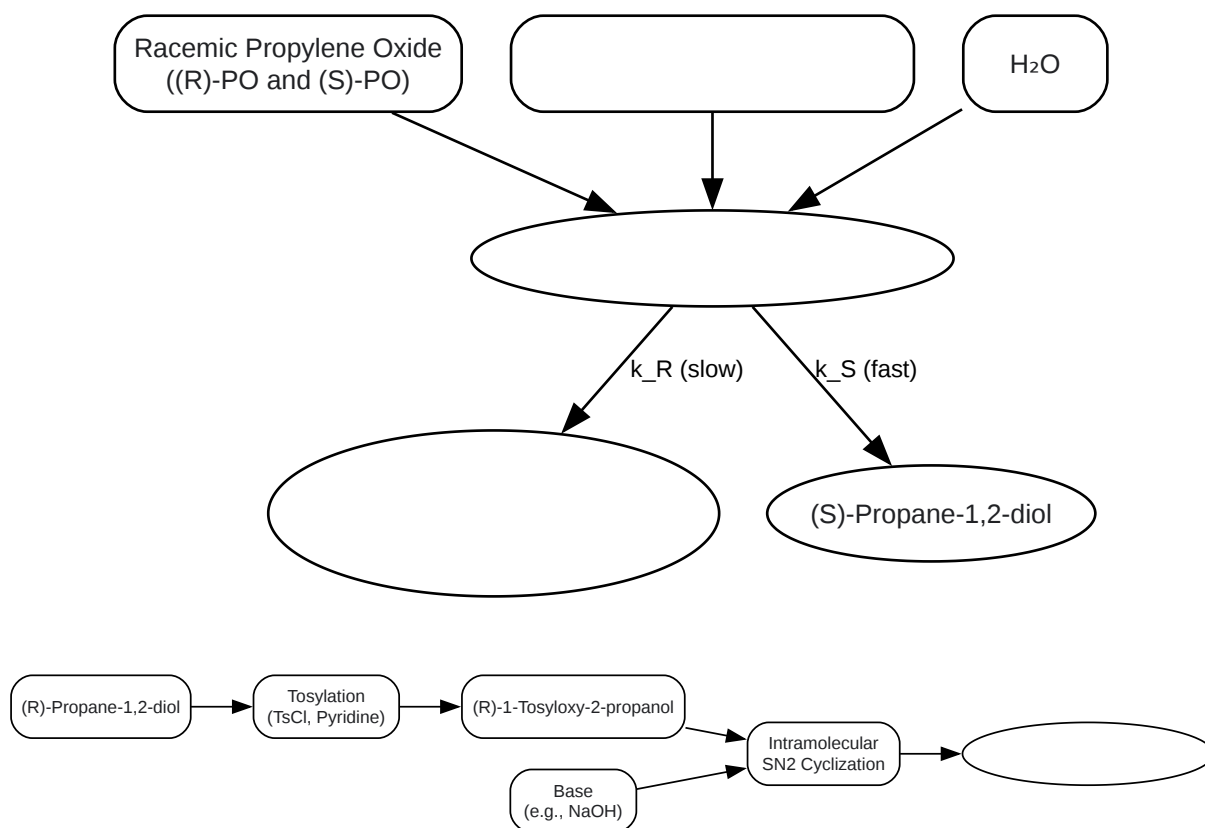
Property	Value
Molecular Formula	C ₃ H ₆ O
Molar Mass	58.08 g/mol
Appearance	Colorless, volatile liquid
Boiling Point	33-34 °C
Density	0.829 g/mL at 20 °C
Refractive Index	n _{20/D} 1.366
Optical Activity	[α] _{20/D} +14°, neat
CAS Number	15448-47-2

Synthetic Methodologies

The synthesis of enantiopure **(R)-(+)-propylene oxide** can be achieved through several strategic approaches. The primary methods involve either the direct asymmetric epoxidation of propylene or the resolution of a racemic mixture of propylene oxide.

A logical workflow for selecting a synthetic method is outlined below.





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